

An In-depth Technical Guide to Superphane and Cyclophane Chemistry

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Compound of Interest

Compound Name: *Superphane*

Cat. No.: *B14601998*

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Phane Chemistry

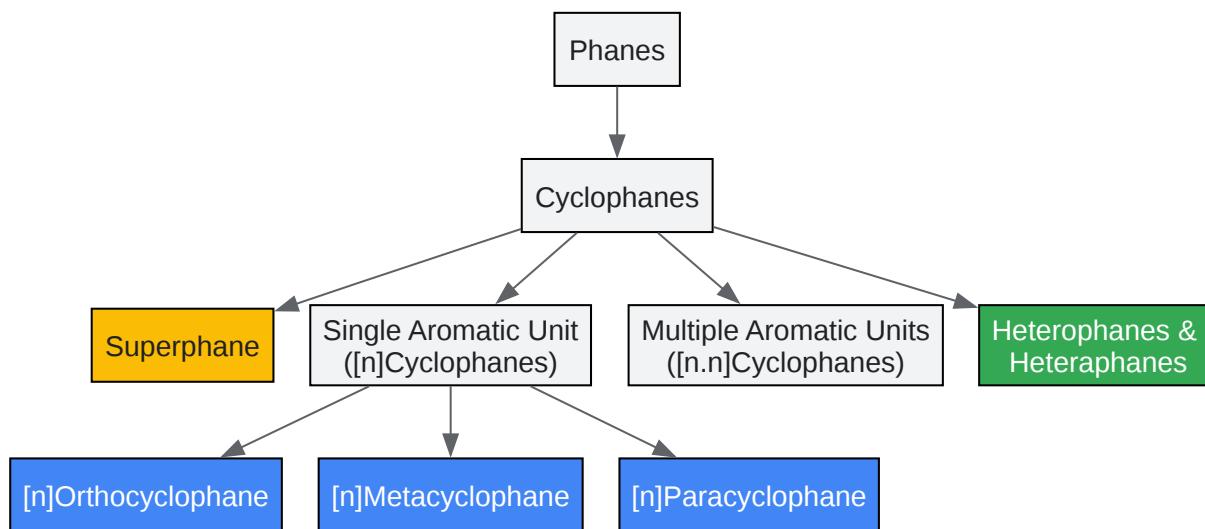
In the realm of organic chemistry, cyclophanes represent a fascinating class of strained molecules characterized by one or more aromatic rings bridged by aliphatic chains.^[1] These molecules are extensively studied because their constrained conformations lead to unusual chemical and physical properties.^[2] The aromatic rings provide structural rigidity, while the aliphatic bridges introduce flexibility, creating unique three-dimensional structures.^[1] This interplay of rigid and flexible components makes cyclophanes central to host-guest chemistry, supramolecular assembly, and molecular recognition.^{[1][3]}

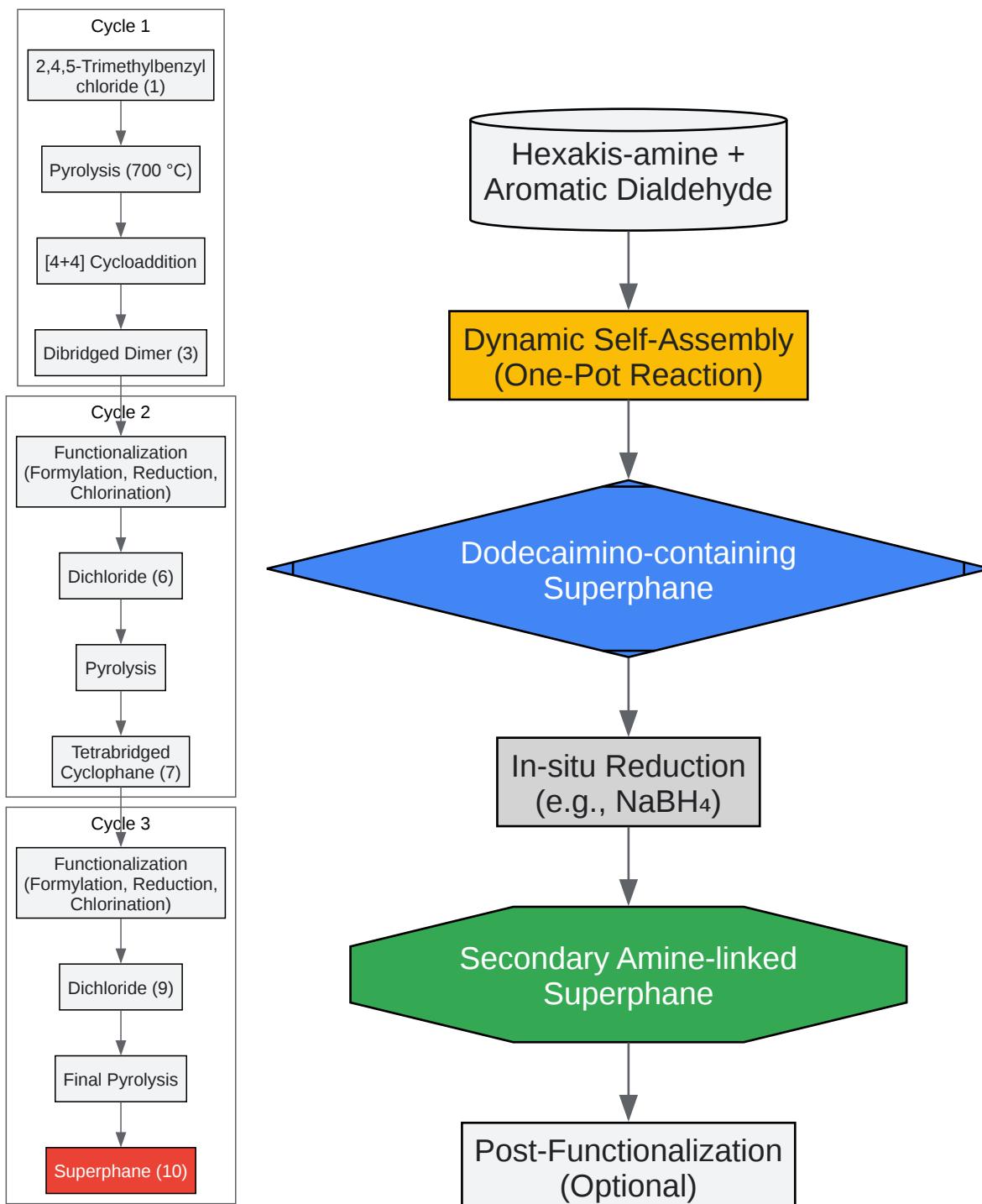
A particularly intriguing subclass is the **superphanes**, where two aromatic rings are held in a face-to-face arrangement by six connecting bridges.^{[4][5]} The parent **superphane**, --INVALID-LINK--cyclophane, features two benzene rings clamped by six ethylene spacers, resulting in significant molecular strain and unique properties.^{[4][6]} The chemistry of these compounds has applications in pharmaceuticals, catalysis, and materials science.^[1]

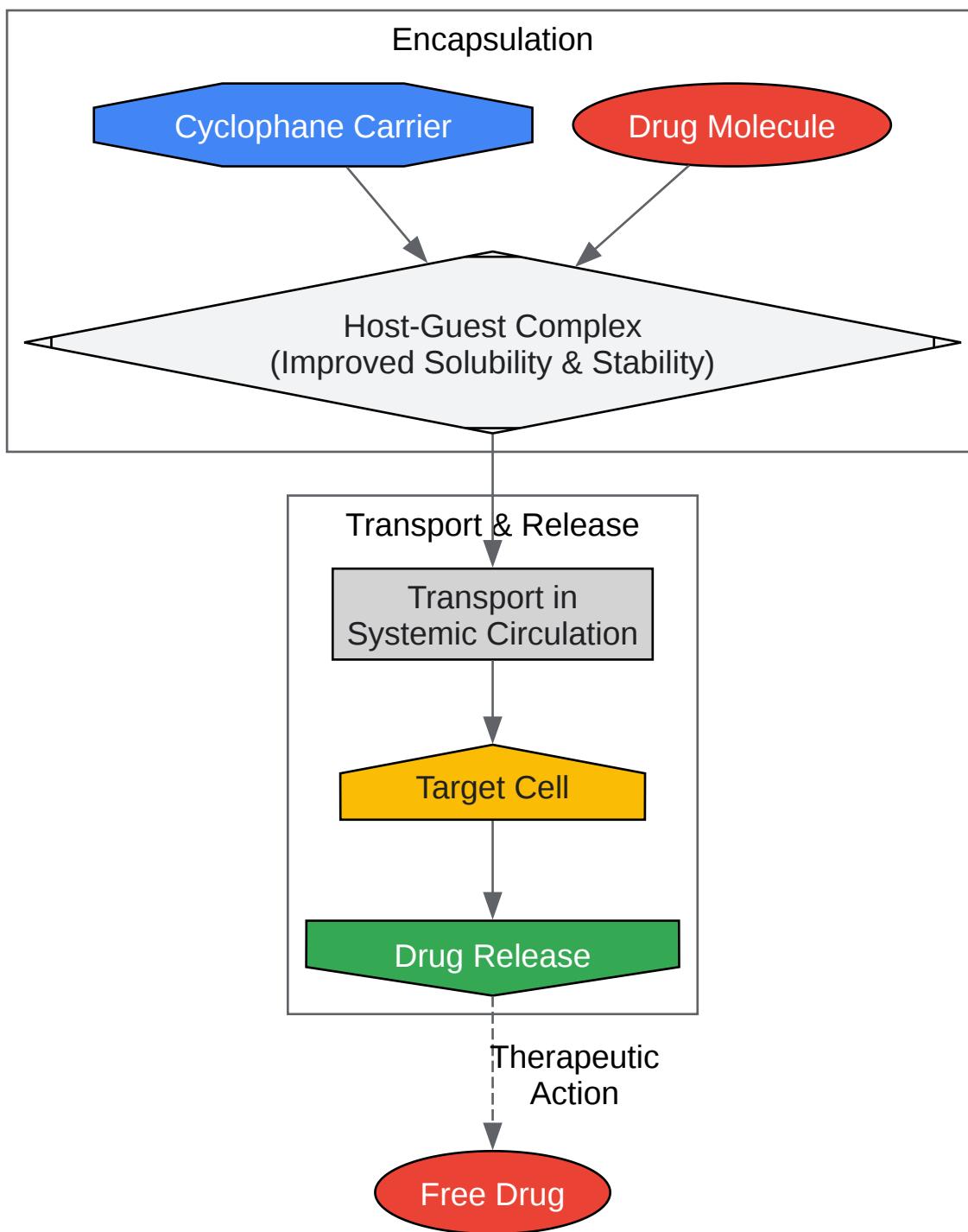
Classification of Phanes

The term 'phane' is a broad descriptor for molecules containing bridged aromatic or alicyclic systems. Cyclophanes are a major category within this family. The nomenclature [n] refers to the number of atoms in an aliphatic bridge, while prefixes like *ortho*-, *meta*-, and *para*- denote the substitution pattern on the aromatic ring.^[1]

If a heteroatom is present in the aromatic ring, the molecule is termed a heterophane.^[1] If the heteroatom is in the bridging chain, it is called a heteraphane.^[1]







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